Formulation development for agricultural use of isothiazole fungicides

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Compound of Interest

Compound Name:	*Ethyl 4-cyano-3-methylisothiazol-5-ylcarbamate*
CAS No.:	*1092289-59-2*
Cat. No.:	*B3020975*

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Application Note: Formulation Development of Isothiazole Fungicides (Suspension Concentrates)

Introduction & Mechanism of Action

The development of isothiazole-based agrochemicals, particularly 3,4-dichloroisothiazole derivatives like isotianil, represents a significant advancement in crop protection. Unlike conventional fungicides that exhibit direct antimicrobial activity and are highly susceptible to pathogen resistance, specific isothiazole derivatives act as plant defense elicitors [1]. They induce Systemic Acquired Resistance (SAR), a mechanism that primes the host plant's innate immune system [2].

By activating the salicylic acid (SA) signaling pathway, these compounds stimulate the accumulation of pathogenesis-related (PR) proteins, offering broad-spectrum, durable protection against destructive pathogens such as Magnaporthe oryzae (rice blast) without exerting direct selection pressure on the fungus [1].

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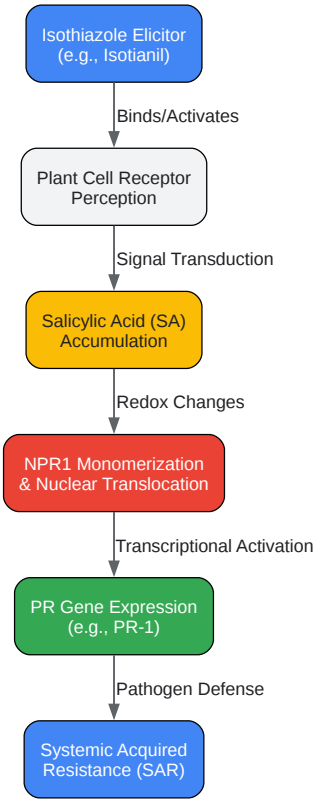

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Caption: Mechanism of Action: Isothiazole-induced Systemic Acquired Resistance (SAR) signaling pathway.

Formulation Strategy: Why Suspension Concentrates (SC)?

Isothiazole active ingredients (AIs) typically possess extremely low aqueous solubility (e.g., ~0.5 mg/L at 20°C) and high melting points, making them unsuitable for aqueous solutions or Emulsifiable Concentrates (ECs) [3]. The optimal delivery system is a Suspension Concentrate (SC).

SCs are thermodynamically unstable but kinetically stabilized dispersions of finely milled solid AIs in water. They are preferred over Wettable Powders (WPs) due to the absence of inhalation hazards (dust-free) and over ECs due to the elimination of flammable, phytotoxic organic solvents[4]. To prevent agglomeration, crystal growth (Ostwald ripening), and sedimentation, the formulation relies on a precise combination of anionic/nonionic dispersants (e.g., tristyrylphenol ethoxylate sulfates) and polysaccharide rheology modifiers[5].

Quantitative Formulation Parameters

Table 1: Physicochemical Properties of a Model Isothiazole AI (Isotianil)

Property	Value	Formulation Implication
Physical State	**White crystalline powder**	**Requires wet bead milling to reduce particle size.**
Water Solubility	0.5 mg/L (pH 7, 20°C)	Ideal for SC; low risk of Ostwald ripening in water.
Log P (Octanol/Water)	2.96	Highly hydrophobic; requires robust wetting agents.

| Melting Point | > 150°C | Will not melt during high-shear milling processes. |

Table 2: Optimized 200 g/L Isothiazole SC Recipe

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Component	Function	Concentration (% w/w)	Rationale / Causality
Isothiazole AI	**Active Ingredient**	**20.0%**	**Primary biological elicitor.**
Soprophor® 4D/384	Primary Dispersant	3.0%	Provides electrostatic and steric repulsion to prevent particle agglomeration [5].
Ethoxylated Alcohol	Wetting Agent	1.5%	Lowers surface tension, allowing water to penetrate hydrophobic AI aggregates.
Propylene Glycol	Antifreeze Agent	5.0%	Prevents freezing and subsequent phase separation during cold storage.
Silicone Emulsion	Antifoaming Agent	0.2%	Prevents air entrapment during high-shear milling, which would reduce milling efficiency.
Xanthan Gum (2% gel)	Rheology Modifier	10.0%	Creates a shear-thinning network to prevent AI sedimentation at rest [4].
1,2-Benzisothiazolin-3-one	Biocide	0.1%	Prevents microbial degradation of the xanthan gum.

| Deionized Water | Continuous Phase | Q.S. to 100% | Carrier medium. |

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Step-by-Step SC Formulation Protocol

The following protocol is a self-validating system. The success of the pre-dispersion phase dictates the efficiency of the milling phase, and the milling phase dictates the final stability of the suspension.

Phase 1: Preparation of the Aqueous Vehicle

- In a stainless-steel vessel equipped with a high-shear rotor-stator mixer, add the required volume of deionized water.
- Dissolve the antifreeze (Propylene Glycol) and the primary dispersant (Soprophor® 4D/384). Causality: The dispersant must be fully solubilized in the continuous phase before the introduction of the AI to ensure immediate surface coverage of the hydrophobic particles.
- Add the wetting agent and half of the total antifoaming agent.

Phase 2: AI Pre-Dispersion (Slurry Formation) 4. While mixing at 1,500 RPM, slowly incorporate the solid Isothiazole AI powder. 5. Once all AI is added, increase shear to 3,000 RPM for 15 minutes. Causality: This step breaks down macroscopic agglomerates and displaces trapped air from the AI surface, preventing the bead mill from clogging.

Phase 3: Wet Bead Milling 6. Transfer the pre-dispersion to a horizontal bead mill charged with 1.0–1.2 mm yttrium-stabilized zirconium oxide beads (70-80% chamber fill). 7. Mill the slurry at a tip speed of 10–12 m/s. Maintain the cooling jacket at 15°C to ensure the product temperature does not exceed 35°C. Causality: Excessive heat can cause partial dissolution of the AI, leading to crystal growth (Ostwald ripening) upon cooling. 8. Self-Validation Check: Sample the mill base every 15 minutes. Use laser diffraction to measure particle size. Milling is complete when the

is < 5.0 µm and

is < 2.0 µm.

Phase 4: Structuring and Finalization 9. Discharge the milled concentrate into a final mixing vessel under low-shear agitation (paddle stirrer at 300 RPM). 10. Add the pre-swelled Xanthan Gum gel and the biocide. Causality: Xanthan gum is a high-molecular-weight polymer. If added before the bead mill, the high mechanical shear would permanently cleave its polymer

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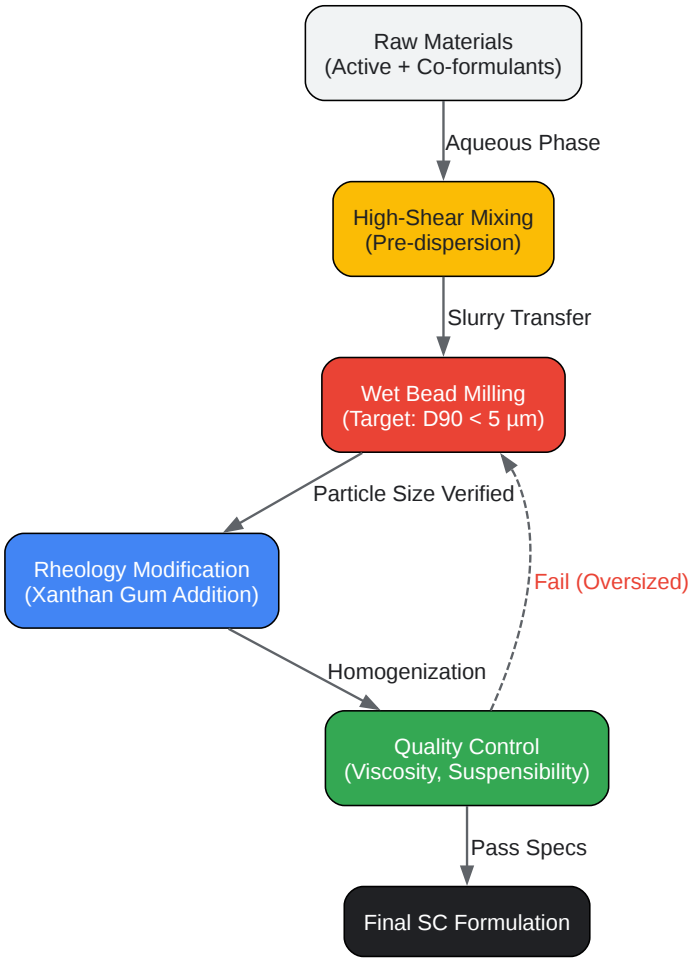
backbone, destroying its yield stress and anti-settling properties. 11. Add the remaining antifoam and mix for 30 minutes to ensure homogeneity.



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Caption: Step-by-step workflow for the formulation of an isothiazole Suspension Concentrate (SC).

Quality Control & Self-Validating Metrics

To ensure the formulation is robust enough for agricultural field application, it must pass strict Collaborative International Pesticides Analytical Council (CIPAC) standards:

- Suspensibility (CIPAC MT 161): Dilute 1 mL of the SC in 250 mL of standard hard water. After 30 minutes of undisturbed resting, the bottom 25 mL is analyzed. A suspensibility of > 90% validates that the chosen dispersant and milling size successfully counteract gravitational settling forces.
- Accelerated Storage Stability (CIPAC MT 46.3): Store the sample at 54°C for 14 days. If the particle size increases by more than 10%, it indicates that the AI is undergoing Ostwald ripening, meaning the dispersant concentration must be increased or a polymeric crystal growth inhibitor must be added.

References

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